

# An In-depth Technical Guide to the Nuclear Properties of Arsenic-73

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## Compound of Interest

Compound Name: Arsenic-73

Cat. No.: B1239366

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## Introduction

**Arsenic-73** ( $^{73}\text{As}$ ) is a synthetic radioisotope of the element arsenic. With a relatively long half-life and a decay mechanism that is useful for radiopharmaceutical applications,  $^{73}\text{As}$  has garnered interest within the scientific and medical communities. This technical guide provides a comprehensive overview of the nuclear properties of **Arsenic-73**, its production, and the experimental methodologies used for its characterization. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and nuclear medicine.

## Core Nuclear Properties

**Arsenic-73** is characterized by a well-defined set of nuclear properties that govern its radioactive decay and potential applications. It decays exclusively by electron capture to Germanium-73 ( $^{73}\text{Ge}$ ), a stable isotope. This decay process involves the capture of an inner atomic electron by a proton in the nucleus, which is then converted into a neutron, and a neutrino is emitted.

## Summary of Nuclear Data

The fundamental nuclear characteristics of **Arsenic-73** are summarized in the table below.

Property	Value
Half-life	80.30 (6) days[1][2][3]
Decay Mode	100% Electron Capture (EC)[1]
Daughter Nuclide	<sup>73</sup> Ge (stable)[1]
Spin and Parity	3/2-[1][4]
Isotopic Mass	72.923829 (4) u[1]
Mass Excess	-70956.276 ± 3.860 keV[4]
Binding Energy	634345.179 ± 3.861 keV[4]
Decay Energy (QEC)	341 keV[4]
Parent Nuclide	<sup>73</sup> Se[1][4]

## Decay Data

The electron capture decay of **Arsenic-73** to Germanium-73 is accompanied by the emission of characteristic X-rays and Auger electrons as the atomic shell vacancies are filled. Additionally, the daughter nucleus, <sup>73</sup>Ge, may be left in an excited state, which then de-excites through the emission of gamma rays and conversion electrons.

## Gamma and X-ray Emissions

The following table details the most prominent gamma and X-ray emissions from the decay of **Arsenic-73**.

Radiation Type	Energy (keV)	Intensity (%)
Gamma	53.437	10.47
X-ray (K $\alpha$ )	9.8442	58.43
X-ray (K $\beta$ )	10.9376	7.603

Data sourced from MIRDSOFT, which is based on ICRP Publication 107.[1]

## Electron Emissions

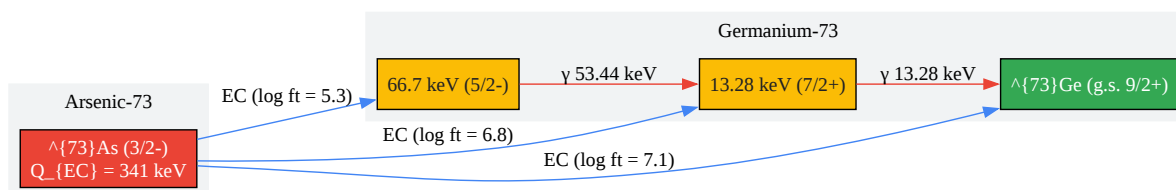
The decay of  $^{73}\text{As}$  also results in the emission of conversion electrons and Auger electrons. The table below lists the key electron emissions.

Radiation Type	Energy (keV)	Intensity (%)
Conversion Electron	42.370	76.30
Conversion Electron	52.0347	9.214
Conversion Electron	12.0617	39.11
Conversion Electron	12.0291	22.11
Auger Electron (KLL)	8.5233	69.31
Auger Electron (LMM)	1.07798	319.5

Data sourced from MIRDSOFT, which is based on ICRP Publication 107.<sup>[1]</sup>

## Decay Scheme of Arsenic-73

The decay of **Arsenic-73** proceeds via electron capture to various energy levels of its daughter nuclide, Germanium-73. The following diagram illustrates this decay scheme, showing the transitions from the parent  $^{73}\text{As}$  nucleus to the excited and ground states of  $^{73}\text{Ge}$ .

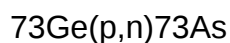


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Caption: Decay scheme of  $^{73}\text{As}$  to  $^{73}\text{Ge}$ .

## Production of Arsenic-73

**Arsenic-73** is typically produced in a cyclotron by bombarding a Germanium target with protons. The most common nuclear reaction for its production is:



This reaction involves a proton stripping a neutron from a  $^{73}\text{Ge}$  nucleus, resulting in the formation of  $^{73}\text{As}$ .

## Experimental Protocols

### Production of Arsenic-73 via Proton Irradiation of Germanium

This protocol outlines the general steps for producing  $^{73}\text{As}$ . Specific parameters will vary depending on the cyclotron and targetry used.

Materials:

- Enriched  $^{73}\text{GeO}_2$  or metallic  $^{73}\text{Ge}$  target material.
- Target holder compatible with the cyclotron.
- Proton beam from a cyclotron.

Methodology:

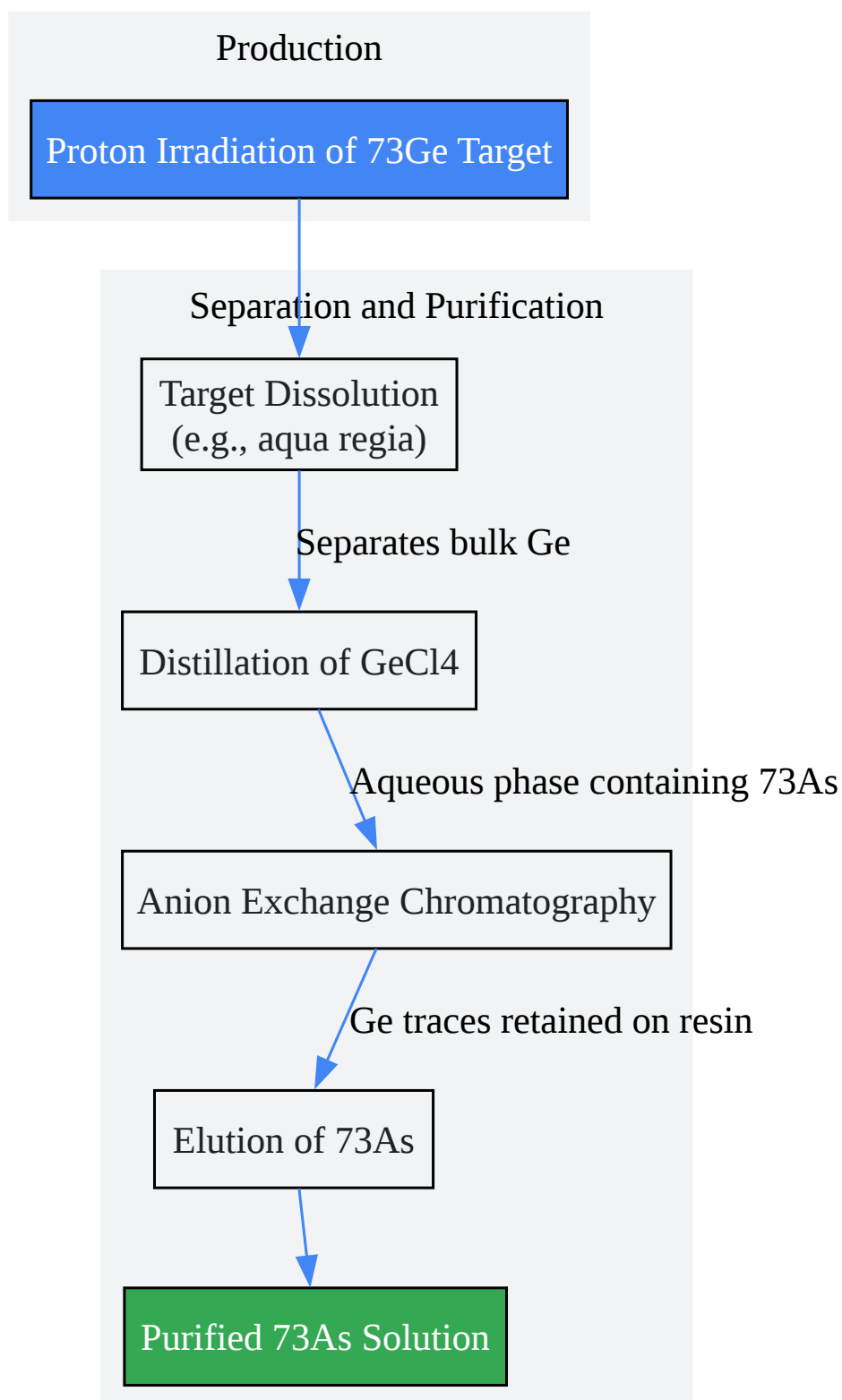
- **Target Preparation:** The enriched  $^{73}\text{Ge}$  material is encapsulated in a suitable target holder. For  $\text{GeO}_2$ , this may involve pressing the powder into a pellet. For metallic  $\text{Ge}$ , a thin disc is often used. The target is designed to withstand the beam current and effectively dissipate heat.

- **Irradiation:** The target is placed in the cyclotron's target station and irradiated with a proton beam of a specific energy and current. The optimal proton energy for the  $^{73}\text{Ge}(p,n)^{73}\text{As}$  reaction is typically in the range of 10-15 MeV. The irradiation time depends on the desired activity of  $^{73}\text{As}$ .
- **Target Cooling:** After irradiation, the target is highly radioactive and must be allowed to cool for a period to allow short-lived, unwanted radionuclides to decay.
- **Target Dissolution:** The irradiated Germanium target is remotely transferred to a hot cell for chemical processing. The Germanium target is dissolved in an appropriate acid mixture, such as aqua regia (a mixture of nitric acid and hydrochloric acid).

## Separation of Arsenic-73 from Germanium Target Material

A two-step process involving distillation followed by anion exchange chromatography is commonly employed to separate the no-carrier-added  $^{73}\text{As}$  from the bulk Germanium target material.

Workflow for Separation and Purification of  $^{73}\text{As}$ :



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